

"2-(Quinolin-8-yloxy)propanoic acid" molecular weight and formula

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	2-(Quinolin-8-yloxy)propanoic acid	
Cat. No.:	B1351217	Get Quote

An In-depth Technical Guide to 2-(Quinolin-8-yloxy)propanoic acid

This technical guide provides a comprehensive overview of **2-(Quinolin-8-yloxy)propanoic acid**, a quinoline derivative of interest to researchers and professionals in drug development. This document details the compound's physicochemical properties, outlines a potential synthetic route, and presents a general workflow for its biological evaluation.

Core Compound Properties

2-(Quinolin-8-yloxy)propanoic acid is a small molecule featuring a quinoline ring linked to a propanoic acid moiety via an ether bond. Its chemical structure and properties are foundational to its potential applications in medicinal chemistry.

Property	Data	Reference
Molecular Formula	C12H11NO3	[1][2]
Molecular Weight	217.22 g/mol	[1][2]
IUPAC Name	2-(quinolin-8-yloxy)propanoic acid	[1]
CAS Number	331474-43-2	[1]

Synthesis and Experimental Protocols

Foundational & Exploratory





While specific experimental protocols for the synthesis of **2-(Quinolin-8-yloxy)propanoic acid** are not extensively detailed in publicly available literature, a plausible synthetic route can be derived from established methods for similar quinoline derivatives.[3][4][5] The Williamson ether synthesis is a common and effective method for preparing such compounds.

Proposed Synthesis Protocol: Williamson Ether Synthesis

This protocol describes the synthesis of **2-(Quinolin-8-yloxy)propanoic acid** from 8-hydroxyquinoline and an ethyl 2-halopropanoate, followed by hydrolysis.

Materials:

- 8-hydroxyquinoline
- Ethyl 2-bromopropanoate (or ethyl 2-chloropropanoate)
- Anhydrous potassium carbonate (K2CO3)
- Anhydrous acetone (or dimethylformamide DMF)
- Sodium hydroxide (NaOH)
- Ethanol
- Water
- Hydrochloric acid (HCl)
- Ethyl acetate
- Brine

Procedure:

- Step 1: Synthesis of Ethyl 2-(Quinolin-8-yloxy)propanoate
 - To a solution of 8-hydroxyquinoline (1 equivalent) in anhydrous acetone, add anhydrous potassium carbonate (2 equivalents).



- Stir the mixture at room temperature for 30 minutes.
- Add ethyl 2-bromopropanoate (1.1 equivalents) dropwise to the reaction mixture.
- Reflux the mixture for 12-24 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- After completion, filter the inorganic salts and evaporate the solvent under reduced pressure.
- Dissolve the residue in ethyl acetate, wash with water and brine, and dry over anhydrous sodium sulfate.
- Purify the crude product by column chromatography to obtain ethyl 2-(quinolin-8-yloxy)propanoate.
- Step 2: Hydrolysis to 2-(Quinolin-8-yloxy)propanoic acid
 - Dissolve the purified ethyl 2-(quinolin-8-yloxy)propanoate in a mixture of ethanol and water.
 - Add sodium hydroxide (2-3 equivalents) and stir the mixture at room temperature or gentle heat until the ester is completely hydrolyzed (monitored by TLC).
 - Remove the ethanol under reduced pressure.
 - Acidify the aqueous solution with dilute hydrochloric acid to precipitate the product.
 - Filter the precipitate, wash with cold water, and dry to yield 2-(quinolin-8-yloxy)propanoic acid.

General Synthesis Workflow

The following diagram illustrates the general workflow for the proposed synthesis.





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Caption: A two-step workflow for the synthesis of 2-(Quinolin-8-yloxy)propanoic acid.

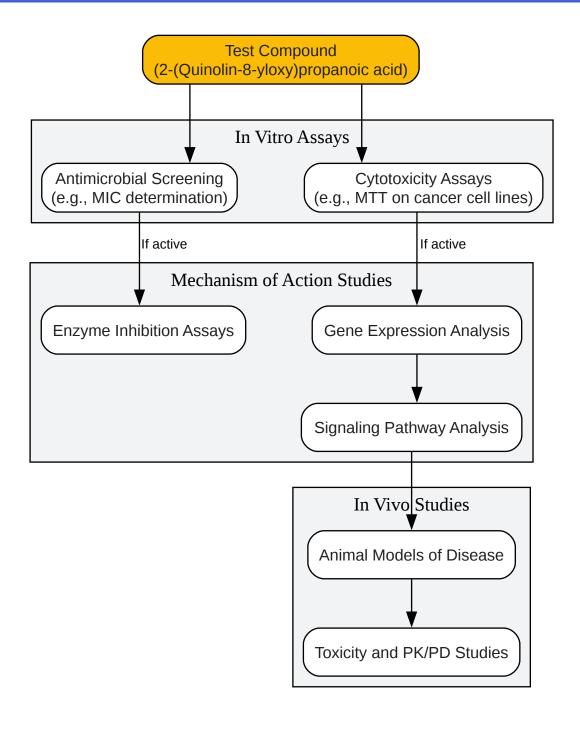
Potential Biological Activity and Screening

Quinoline derivatives are known to exhibit a wide range of biological activities, including antimicrobial and anticancer effects.[4][6][7][8][9] The structural features of **2-(Quinolin-8-yloxy)propanoic acid** suggest it could be a candidate for biological screening.

General Biological Screening Workflow

The following diagram outlines a general workflow for assessing the biological activity of a novel compound like **2-(Quinolin-8-yloxy)propanoic acid**.





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Caption: A general workflow for the biological evaluation of a novel chemical compound.

This guide provides a foundational understanding of **2-(Quinolin-8-yloxy)propanoic acid** for research and development purposes. Further experimental validation is necessary to confirm the proposed synthesis and explore its potential biological activities in detail.



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- To cite this document: BenchChem. ["2-(Quinolin-8-yloxy)propanoic acid" molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1351217#2-quinolin-8-yloxy-propanoic-acid-molecular-weight-and-formula]

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